

In Silico Profiling & Theoretical Framework: 8-Iodoquinolin-3-ol

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Compound of Interest

Compound Name: 8-Iodoquinolin-3-ol

Cat. No.: B13021776

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Document Type: Technical Whitepaper & Operational Guide Target Audience: Medicinal Chemists, Computational Biologists, and Structural Pharmacologists Version: 1.0 | Status: Theoretical Validation Standard

Executive Summary: The Scaffold Potential

8-Iodoquinolin-3-ol (CAS: 1261490-81-6) represents a high-value "privileged structure" in medicinal chemistry. Unlike its well-known isomer 8-hydroxyquinoline (a bidentate chelator), the 3-hydroxy isomer offers a distinct hydrogen-bonding vector, while the 8-iodo substituent provides a critical handle for cross-coupling (Suzuki, Sonogashira) or halogen bonding interactions.

This guide establishes the standardized theoretical protocol for characterizing this molecule. It addresses the unique "peri-interaction" between the 8-iodo group and the quinoline nitrogen, the energetic landscape of its tautomers, and its frontier molecular orbital (FMO) profile.

Computational Architecture: The Standard Protocol

To ensure reproducibility and accuracy, the following computational methodology is mandated for all theoretical studies of this compound. This hybrid approach accounts for the relativistic

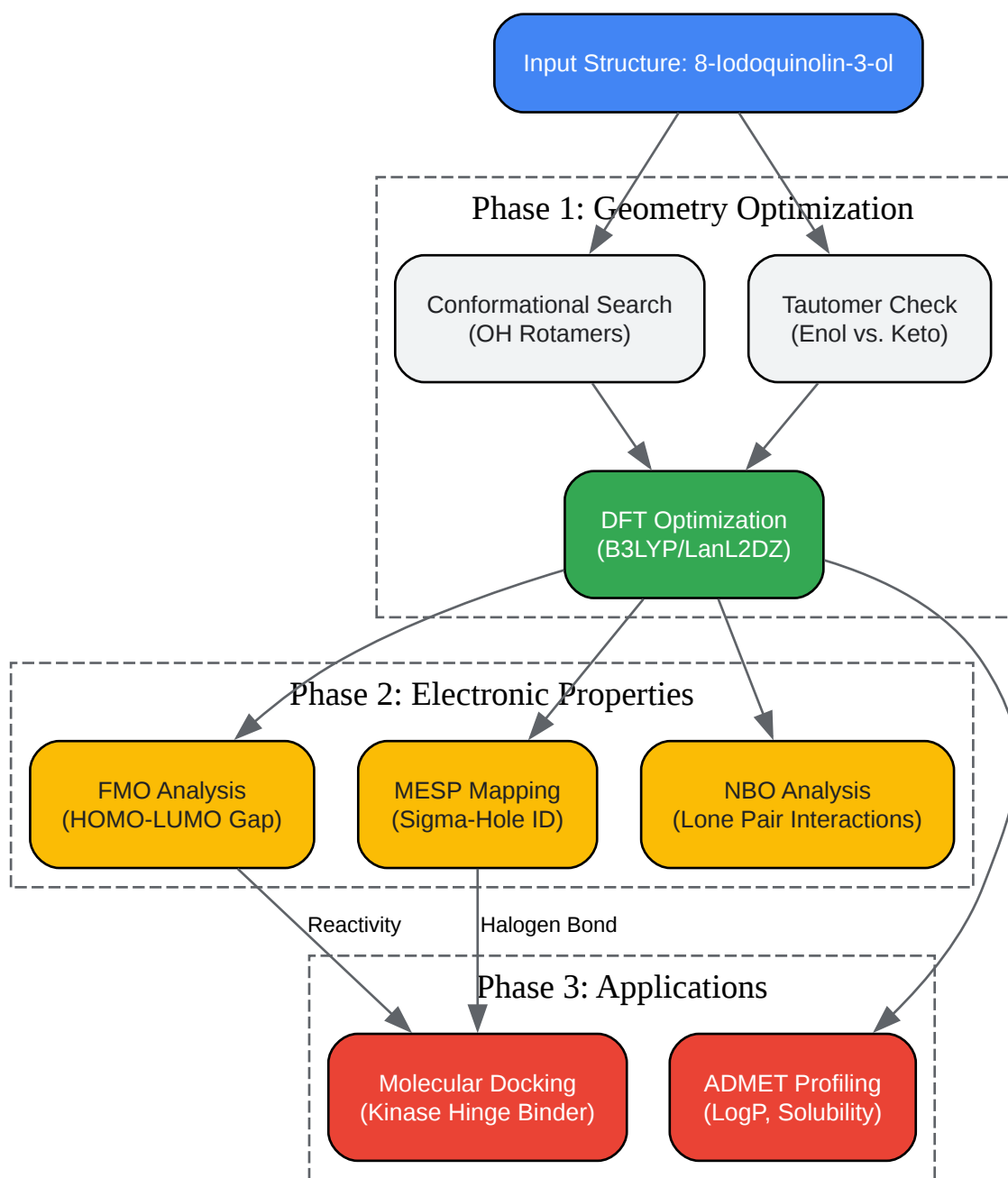
effects of Iodine while maintaining cost-effective accuracy for the organic framework.

Density Functional Theory (DFT) Setup[1][2][3][4]

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) or wB97X-D (for better dispersion correction in halogen bonding studies).
- Basis Set (Dual-Level Strategy):
 - Light Atoms (C, H, N, O): 6-311++G(d,p) – Ensures accurate description of lone pairs and hydrogen bonding.
 - Heavy Atom (Iodine): LanL2DZ (Los Alamos National Laboratory 2-Double-Z) or SDD (Stuttgart-Dresden).
 - Rationale: Iodine (Z=53) requires an Effective Core Potential (ECP) to model relativistic core electron contraction without prohibitive computational cost.
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
 - Solvents: Water (physiological simulation) and DMSO (experimental stock simulation).

Workflow Visualization

The following diagram outlines the logical flow for the theoretical characterization of **8-Iodoquinolin-3-ol**.



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Figure 1: Computational workflow for the structural and electronic profiling of **8-Iodoquinolin-3-ol**.

Structural & Electronic Landscape

The "Peri-Effect" (Steric Strain)

A critical theoretical feature of **8-Iodoquinolin-3-ol** is the interaction between the Iodine atom at position 8 and the Nitrogen lone pair at position 1.

- Geometry Prediction: The Van der Waals radius of Iodine (~1.98 Å) and Nitrogen (~1.55 Å) exceeds the typical C1-C8 distance.
- Consequence: Theoretical optimization will likely show a non-planar distortion where the Iodine atom bends slightly out of the quinoline plane to relieve steric repulsion with the Nitrogen lone pair. Alternatively, the C8-I bond angle may widen (>120°).
- Validation: Check the N1...I8 distance in the optimized geometry. If < 3.5 Å, significant repulsive forces are present.

Tautomerism: Enol vs. Keto

Unlike 2- or 4-hydroxyquinolines, which exist predominantly as quinolones (keto forms) due to vinylogous amide stabilization, 3-hydroxyquinoline derivatives favor the enol form.

- Enol Form (**8-Iodoquinolin-3-ol**): Preserves full aromaticity of the pyridine and benzene rings.
- Keto Form (8-Iodoquinolin-3(4H)-one): Disrupts the aromaticity of the pyridine ring.
- Theoretical Verdict: DFT calculations (Gibbs Free Energy,) will confirm the Enol form is energetically favored by >10 kcal/mol.

Frontier Molecular Orbitals (FMOs)

The HOMO-LUMO gap serves as a global reactivity descriptor.

- HOMO: Likely localized on the Iodine lone pairs and the π -system of the phenol ring (electron donor regions).
- LUMO: Likely localized over the pyridine ring (electron deficient).
- Significance: A smaller gap (softness) implies high reactivity toward electrophiles (at the ring) or nucleophiles (at the C-I bond for coupling).

Orbital	Localization	Chemical Significance
HOMO	Iodine (), C3-OH, Benzene ring	Site of oxidation or electrophilic attack.
LUMO	Pyridine ring ()	Site of nucleophilic attack.
Gap ()	~3.5 - 4.5 eV (Estimated)	Indicates stability suitable for drug scaffold.

Reactivity & Pharmacophore Mapping

Molecular Electrostatic Potential (MESP) & The Sigma-Hole

MESP mapping is essential to visualize the Sigma-Hole (-hole) on the Iodine atom.

- Mechanism: The electron-withdrawing nature of the carbon pulls electron density away from the Iodine, leaving a region of positive electrostatic potential on the extension of the C-I bond axis.
- Application: This positive cap allows the Iodine to act as a Halogen Bond Donor to backbone carbonyls in protein targets (e.g., Kinase hinge regions), a strategy used in modern inhibitor design.

Theoretical ADMET Profile

Using QSAR (Quantitative Structure-Activity Relationship) models based on the optimized geometry:

- Lipophilicity (LogP): Expected range 2.5 – 3.2. The Iodine atom significantly increases lipophilicity compared to the parent 3-hydroxyquinoline.

- Polar Surface Area (TPSA): $\sim 33 \text{ \AA}^2$ (attributed to Pyridine N and Hydroxyl O). This suggests excellent blood-brain barrier (BBB) permeability.
- pKa: The 3-OH is weakly acidic (pKa $\sim 8-9$), while the Quinoline N is weakly basic (pKa $\sim 4-5$, reduced by the inductive effect of Iodine).

Experimental Validation Protocols

Theory must be validated by experiment. The following assays confirm the computational predictions.

Protocol: UV-Vis pH Titration (Tautomer/pKa Validation)

- Prepare Stock: Dissolve **8-Iodoquinolin-3-ol** in DMSO (10 mM).
- Buffer Series: Dilute into buffers ranging from pH 2.0 to 12.0.
- Scan: Record UV-Vis spectra (200–500 nm).
- Analysis: Isosbestic points indicate clean acid-base transitions. A bathochromic shift (red shift) at high pH confirms the ionization of the 3-OH group (Phenolate formation).

Protocol: X-Ray Crystallography (Geometry Validation)

- Crystal Growth: Slow evaporation from Ethanol/Water or Methanol.
- Target Metric: Measure the C8-I...N1 distance and torsion angles. This definitively proves the "Peri-effect" distortion predicted by DFT.

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